physicochemical characteristics of nitrophenoxy quinoline compounds

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Compound of Interest

Compound Name:	*5-Chloro-8-(2-nitrophenoxy)quinoline*
CAS No.:	*400076-99-5*
Cat. No.:	*B3002109*

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Physicochemical Profiling of Nitrophenoxy Quinoline Scaffolds

A Technical Guide for Lead Optimization and Characterization

Executive Summary & Architectural Significance

Nitrophenoxy quinoline derivatives represent a critical scaffold in medicinal chemistry, serving as precursors to potent tyrosine kinase inhibitors (e.g., Cabozantinib intermediates) and hypoxia-activated prodrugs. The molecular architecture fuses a quinoline heterocycle (providing DNA intercalation or kinase hinge-binding capability) with a nitrophenoxy moiety.

The physicochemical behavior of this scaffold is dominated by two opposing forces:

- The Quinoline Nitrogen: A weak base (

  ~4.9 for unsubstituted quinoline) capable of protonation and hydrogen bonding.

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- The Nitro Group: A strong electron-withdrawing group (EWG) on the phenoxy ring that alters lipophilicity, crystal packing, and reduction potential (

).

This guide details the characterization of these compounds, moving beyond basic analysis to functional profiling required for drug development.[1]

Electronic Distribution & Redox Characteristics

The nitro group (

) is the defining physicochemical feature of this subclass. Its reduction potential is a predictor of biological efficacy, particularly for hypoxia-selective cytotoxicity where the nitro group must be enzymatically reduced to an amine or hydroxylamine.

2.1 Electrochemical Reduction Mechanism

In aprotic media (e.g., DMF or DMSO), the nitrophenoxy quinoline undergoes a reversible one-electron reduction to form a radical anion, followed by irreversible steps. In protic media (biological conditions), it follows a 4e-/4H+ pathway.

Key Parameter: The half-wave potential (

) typically ranges between -0.8 V and -1.2 V (vs. Ag/AgCl). A less negative potential implies easier reduction and higher susceptibility to metabolic activation.

2.2 Visualization: The Reductive Pathway

The following diagram illustrates the stepwise electrochemical reduction relevant to both Cyclic Voltammetry (CV) analysis and biological metabolism.

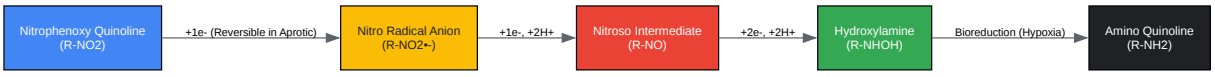

Fig 1. Electrochemical and Metabolic Reduction Pathway of the Nitrophenoxy Moiety

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Lipophilicity (LogP) and Solubility Profile

The ether linkage (

) introduces flexibility, while the nitro group adds polarity ($ \pi $ dipole). However, the overall scaffold remains highly lipophilic, often requiring formulation strategies (e.g., salt formation) for bioavailability.

3.1 Comparative Physicochemical Data

The table below synthesizes typical values for 4-(4-nitrophenoxy)quinoline derivatives compared to their amino-reduced counterparts.

Parameter	Nitrophenoxy Quinoline (Precursor)	Aminophenoxy Quinoline (Metabolite)	Significance
LogP (Octanol/Water)	3.5 – 4.8	2.8 – 3.5	Nitro compounds are more lipophilic; reduction increases water solubility.
Topological Polar Surface Area (TPSA)	~75 Å²	~65 Å²	TPSA < 140 Å² suggests good intestinal absorption.
Solubility (Water, pH 7.4)	< 10 µg/mL (Low)	50–100 µg/mL (Moderate)	The nitro group limits aqueous solubility; requires co-solvents (DMSO/PEG).
pKa (Quinoline N)	~4.5	~5.2	The EWG effect of nitro lowers the basicity of the distant quinoline nitrogen.
UV	310–330 nm	340–360 nm	Bathochromic shift observed upon reduction to amine.

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Experimental Protocols (Self-Validating Systems)

Protocol A: Cyclic Voltammetry (CV) for Redox Potential

Objective: Determine the reduction potential (

) to predict metabolic stability. Validation Check: The ferrocene/ferrocenium (

) couple must be used as an internal standard.

- Solvent Preparation: Dissolve the nitrophenoxy quinoline (1 mM) in anhydrous DMF containing 0.1 M Tetrabutylammonium Perchlorate (TBAP) as the supporting electrolyte.
  - Why: DMF dissolves the lipophilic scaffold; TBAP ensures conductivity.
- Degassing: Purge the solution with high-purity nitrogen or argon for 10 minutes.
  - Why: Dissolved oxygen reduces at similar potentials (~ -0.6V), masking the nitro signal.
- Electrode Setup:
  - Working: Glassy Carbon (polished with 0.05 µm alumina).
  - Counter: Platinum wire.[2]
  - Reference: Ag/AgCl (3M KCl).[2]
- Measurement: Scan from 0.0 V to -2.0 V at scan rates of 50, 100, and 200 mV/s.
- Analysis: Identify the cathodic peak (

) corresponding to

  .
  - Self-Validation: The peak current (

) must be linear with the square root of the scan rate (

    ), confirming a diffusion-controlled process.

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Protocol B: High-Throughput LogP Determination (RP-HPLC)

Objective: Measure lipophilicity without requiring large quantities of octanol. Validation Check: Calibration with standard homologs (e.g., toluene, naphthalene) with known LogP.

- Column Selection: C18 Reverse Phase column (e.g., Agilent Zorbax, 5 µm).
- Mobile Phase: Isocratic elution with Methanol:Water (70:30) + 0.1% Formic Acid.
  - Why: Acid ensures the quinoline nitrogen remains protonated/neutral depending on pH, standardizing the species.
- Standards: Inject a mixture of 5 reference compounds with LogP ranging from 1.0 to 5.0.
- Calculation:
  - Calculate the capacity factor

    .
  - Plot

    vs. known LogP of standards.
  - Interpolate the LogP of the nitrophenoxy analyte.

Synthesis & Characterization Workflow

The synthesis typically involves a Nucleophilic Aromatic Substitution (

) of a 4-chloroquinoline with a nitrophenol. The following workflow outlines the critical path from synthesis to validation.

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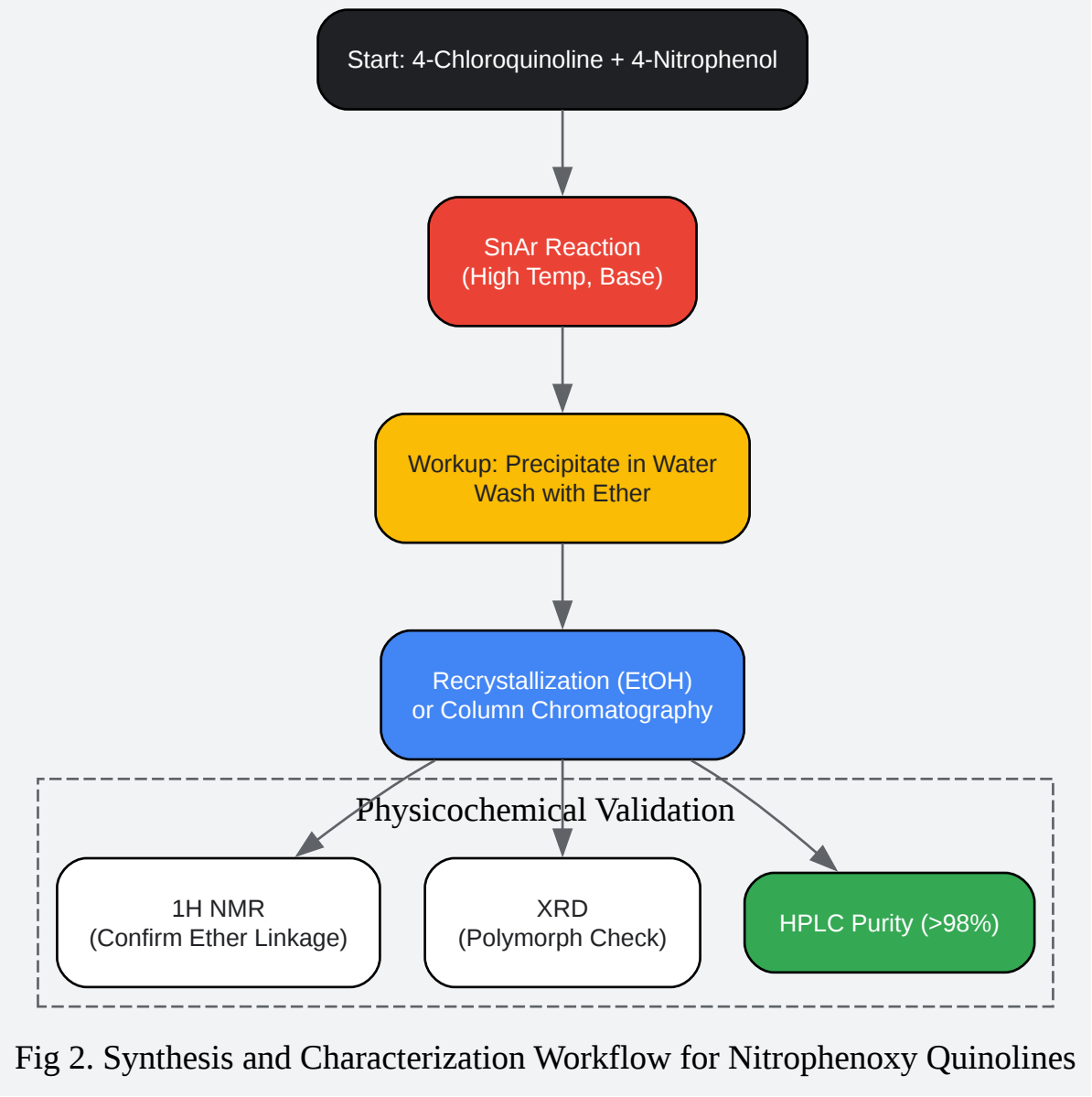

Fig 2. Synthesis and Characterization Workflow for Nitrophenoxy Quinolines

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